

An In-depth Technical Guide to the Safety Data of 2-Bromopropane-d7

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Compound of Interest

Compound Name: 2-Bromopropane-d7

Cat. No.: B113470

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Bromopropane-d7** (CAS No. 39091-63-9), a deuterated analog of 2-bromopropane. This document is intended to serve as a critical resource for researchers, scientists, and professionals in drug development by presenting detailed safety information, experimental protocols that form the basis of hazard classification, and clear visualizations of safety procedures.

Section 1: GHS Classification and Hazards

2-Bromopropane-d7 is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability, reproductive toxicity, and potential for organ damage through repeated exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

GHS Hazard Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable liquids	2		Danger	H225: Highly flammable liquid and vapour.[1][2][3]
Reproductive toxicity	1A	हेत्य	Danger	H360: May damage fertility or the unborn child.[1][2][3]
Specific target organ toxicity (repeated exposure)	2	हेत्य	Warning	H373: May cause damage to organs through prolonged or repeated exposure.[1][2]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet provided by the supplier. Key statements include P210 (Keep away from heat, sparks, open flames, and hot surfaces. No smoking), P260 (Do not breathe dust/fume/gas/mist/vapors/spray), and P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1][2][3]

Section 2: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-Bromopropane-d7**.

Property	Value
CAS Number	39091-63-9
Molecular Formula	C ₃ D ₇ Br
Molecular Weight	130.03 g/mol [1] [5]
Appearance	Colorless liquid [6]
Boiling Point	59 °C (lit.) [2]
Melting Point	-89 °C (lit.) [2]
Flash Point	19 °C (66.2 °F) - closed cup [3]
Density	1.383 g/mL at 25 °C [7]

Section 3: Experimental Protocols

The hazard classifications of **2-Bromopropane-d7** are based on experimental data, primarily from studies on its non-deuterated analog, 2-bromopropane. The following sections describe the general methodologies for key toxicological and physical hazard assessments.

3.1 Reproductive Toxicity Testing

The classification of 2-Bromopropane as a reproductive toxicant (Category 1A) is supported by extensive animal studies.[\[6\]](#)[\[8\]](#) These studies generally follow international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

General Protocol for a Repeated Dose Reproductive Toxicity Study (based on OECD TG 416):

- Test System: Male and female Sprague-Dawley rats are commonly used.[\[2\]](#)
- Administration: The test substance is administered via a relevant route of exposure, such as intraperitoneal injection or inhalation, for a specified period.[\[2\]](#)[\[9\]](#) For example, in one study, male rats were injected intraperitoneally with 2-bromopropane at concentrations of 125, 250, and 500 mg/kg for 28 consecutive days.[\[2\]](#)
- Parameters Monitored:

- In-life observations: Body weight, clinical signs of toxicity, and reproductive performance (e.g., mating, fertility, gestation length).
- Post-mortem examinations:
 - Organ weights: Testes, epididymides, and other reproductive organs are weighed.[2]
 - Spermatology: Sperm count, motility, and morphology are assessed.
 - Histopathology: Tissues from reproductive organs are examined for pathological changes. Studies on 2-bromopropane have shown severe depletion of atrophic tubules and germ cell necrosis in the seminiferous tubules.[2]
- Data Analysis: Statistical analysis is performed to determine the significance of any observed effects compared to a control group.

3.2 Flammability Testing

The classification of **2-Bromopropane-d7** as a Category 2 flammable liquid is based on its flash point and boiling point.[10]

General Protocol for Flash Point Determination (Closed-Cup Method):

- Apparatus: A closed-cup flash point tester is used. This apparatus consists of a sample cup with a tightly fitting lid that has openings for a thermometer, a stirrer, and an ignition source.
- Procedure:
 - The sample is placed in the cup and the lid is secured.
 - The sample is heated at a slow, constant rate while being stirred.
 - At regular temperature intervals, an ignition source is introduced into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the vapors of the liquid ignite to produce a flash.

- Classification: According to the GHS, a liquid with a flash point < 23°C and an initial boiling point > 35°C is classified as a Category 2 flammable liquid.[10]

Section 4: Quantitative Toxicity Data

The following tables summarize quantitative data from reproductive toxicity studies on 2-bromopropane.

Table 4.1: Effects of 2-Bromopropane on Male Sprague-Dawley Rats (28-day intraperitoneal injection)[2]

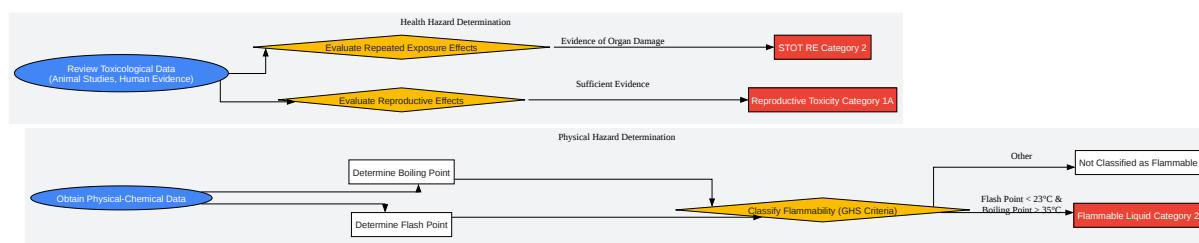
Parameter	Control Group	125 mg/kg Group	250 mg/kg Group	500 mg/kg Group
Body Weight Change (g)	Increase	Decrease	Significant Decrease	Significant Decrease
Right Testis Weight (g)	Normal	Slight Decrease	Significant Decrease	Significant Decrease
Left Testis Weight (g)	Normal	Slight Decrease	Significant Decrease	Significant Decrease
White Blood Cell Count	Normal	No significant change	Decrease	Significant Decrease
Lymphocyte Count	Normal	No significant change	Decrease	Significant Decrease

Table 4.2: Developmental Toxicity of Inhaled 2-Bromopropane in Rats[9]

Exposure Concentration (ppm)	Number of Pups Born
0 (Control)	Normal
125	No significant effect
250	No significant effect
500	No significant effect
1000	Markedly decreased

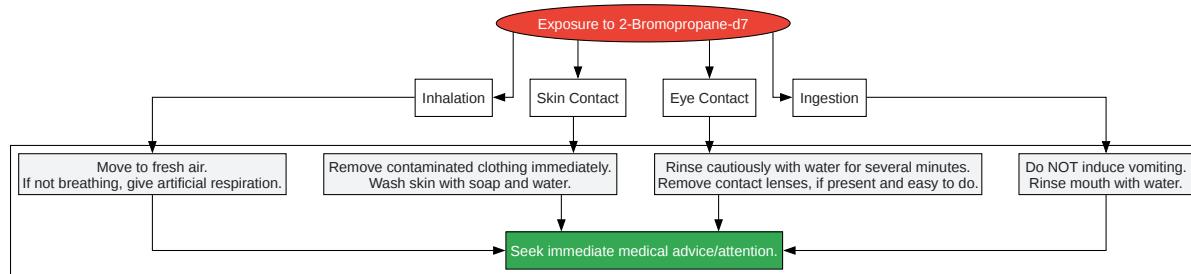
Section 5: Visualized Safety Workflows

The following diagrams, created using the DOT language, illustrate key safety-related workflows for handling **2-Bromopropane-d7**.



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GHS Classification Workflow for **2-Bromopropane-d7**

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First-Aid Decision Pathway for **2-Bromopropane-d7** Exposure

Section 6: Handling and Storage

Handling:

- Handle in a well-ventilated area or under a chemical fume hood.[2][6]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[6]
- Use non-sparking tools and take precautionary measures against static discharge.[2]
- Avoid contact with skin, eyes, and clothing.[2][6]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[2]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[6]
- Store in a locked-up area.[2]

Section 7: Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[2] Ensure adequate ventilation.[2] Remove all sources of ignition.[2] Wear appropriate PPE.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable, closed container for disposal.[2] Use spark-proof tools.[2]

Section 8: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: Vapors may form explosive mixtures with air.[11] Containers may explode when heated.[11] Hazardous combustion products include carbon oxides and hydrogen bromide.[6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

Section 9: Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. The product should be sent to a licensed disposal company. Do not mix with other waste.

This technical guide provides a summary of the available safety data for **2-Bromopropane-d7**. It is essential to consult the full Safety Data Sheet (SDS) from your supplier before use and to

conduct a thorough risk assessment for your specific application.

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